

Application Notes and Protocols: Introducing the Tetrahydropyran-4-ylmethyl Group into Molecules

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Compound of Interest

Compound Name: 4-(Bromomethyl)tetrahydropyran

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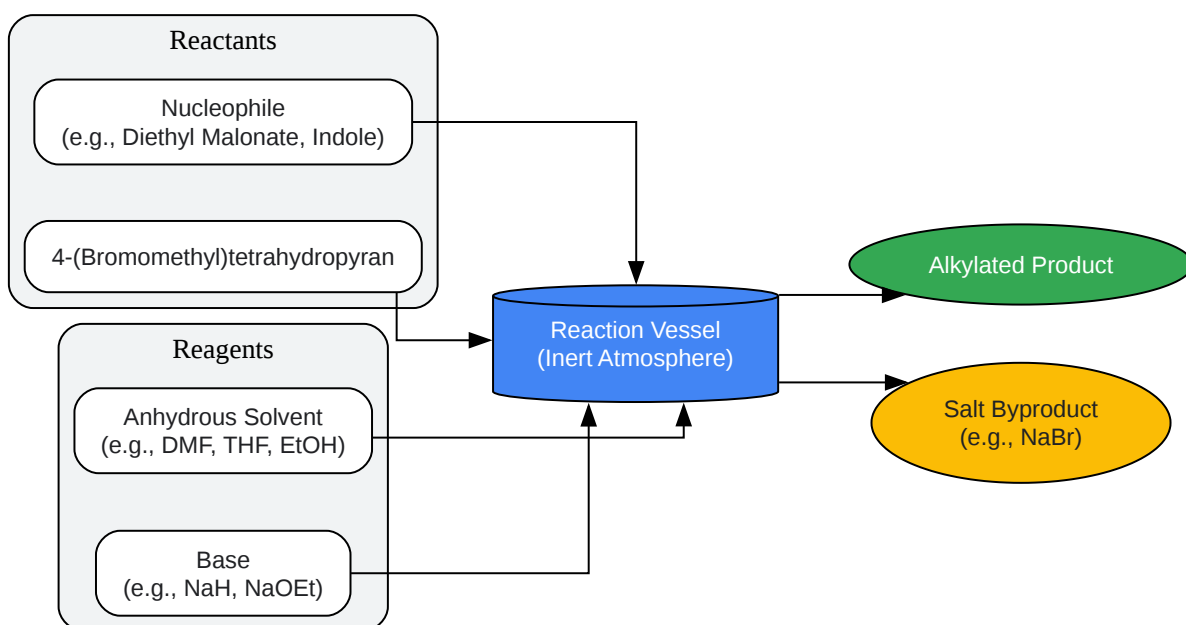
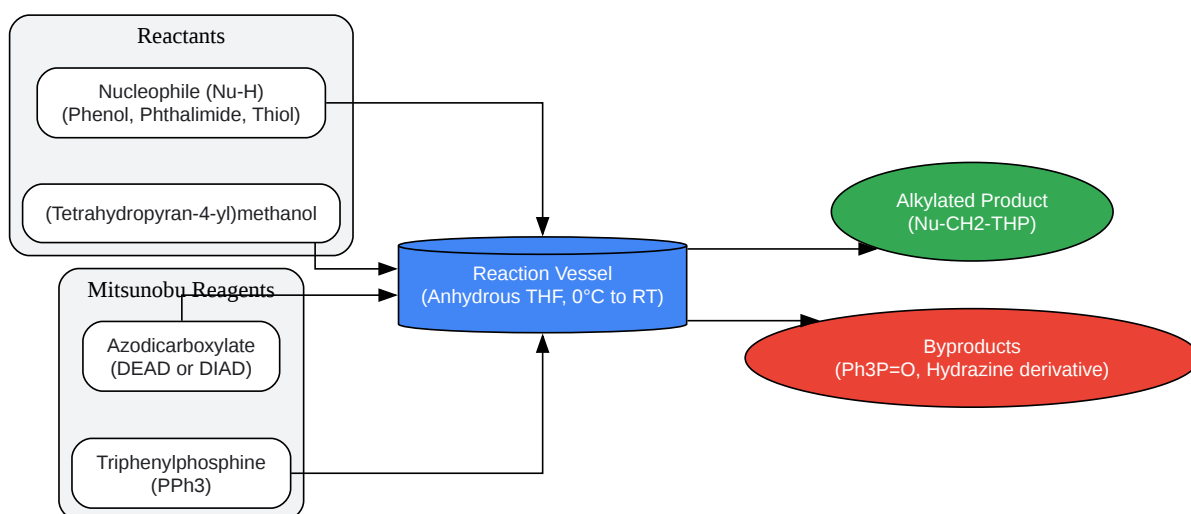
The tetrahydropyran (THP) moiety is a valuable scaffold in medicinal chemistry, often employed to enhance the pharmacokinetic properties of drug candidates. Its saturated heterocyclic structure can improve aqueous solubility, metabolic stability, and cell permeability. The tetrahydropyran-4-ylmethyl group, in particular, serves as a versatile building block to introduce this beneficial motif.

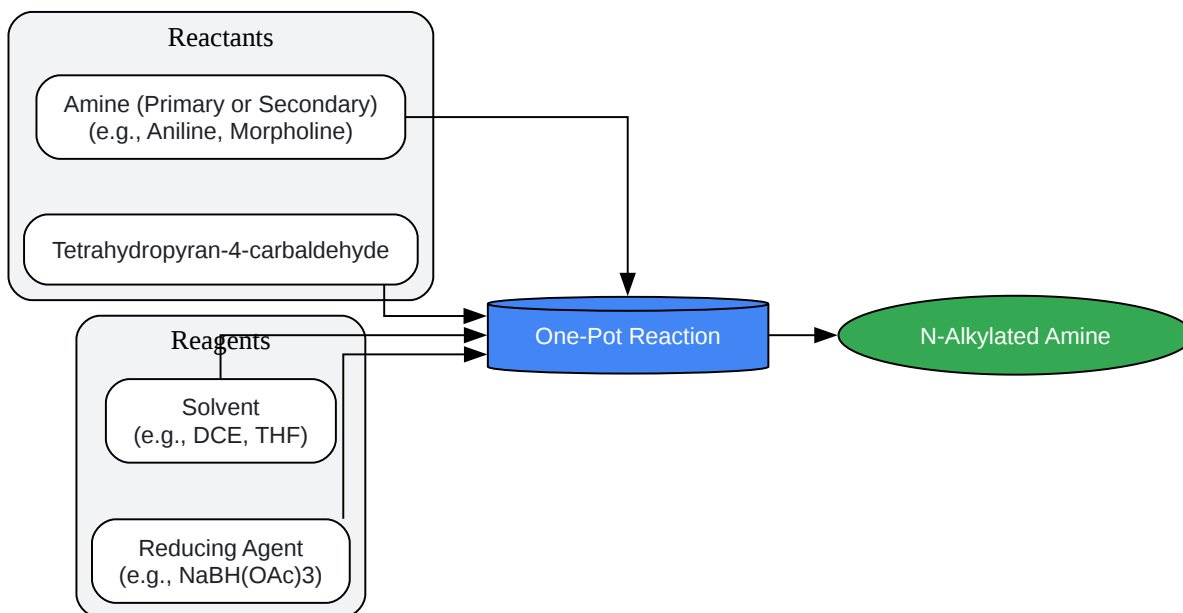
This document provides detailed application notes and protocols for three robust methods to incorporate the tetrahydropyran-4-ylmethyl group into a variety of molecules:

- Mitsunobu Reaction: For the formation of ethers, esters, and thioethers, and for the alkylation of nitrogen nucleophiles.
- Nucleophilic Substitution: Utilizing 4-(halomethyl)tetrahydropyrans for direct alkylation of nucleophiles.
- Reductive Amination: For the coupling of amines with tetrahydropyran-4-carbaldehyde.

Mitsunobu Reaction with (Tetrahydropyran-4-yl)methanol

The Mitsunobu reaction is a powerful tool for the conversion of primary and secondary alcohols into a wide range of functional groups with inversion of stereochemistry.[1][2] Using (tetrahydropyran-4-yl)methanol as the alcohol component, the tetrahydropyran-4-ylmethyl group can be efficiently coupled with various nucleophiles.





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References

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- 2. nbinnno.com [nbinnno.com]
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